

Application Notes and Protocols: Antistatic Applications of Coco Diethanolamide in Polymer Films

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Coco diethanolamide*

CAS No.: *61791-31-9*

Cat. No.: *B15805871*

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Authored for: Researchers, scientists, and drug development professionals

Introduction

Static electricity accumulation on polymer film surfaces presents significant challenges across various industries, including packaging, electronics, and pharmaceuticals. This phenomenon can lead to dust attraction, handling difficulties, electrostatic discharge (ESD) damage to sensitive components, and compromised product purity. **Coco Diethanolamide** (CDEA), a non-ionic surfactant derived from coconut oil, serves as an effective internal antistatic agent to mitigate these issues.^{[1][2]} This document provides detailed application notes and experimental protocols for the utilization of CDEA in polymer films.

Coco Diethanolamide (Chemical Name: N,N-bis(2-hydroxyethyl) coco fatty acid amide; CAS No: 68603-42-9) is a viscous, amber liquid.^[1] Its efficacy as an antistatic agent stems from its molecular structure, which consists of a non-polar fatty acid tail and a polar diethanolamine head. When incorporated into a polymer matrix, the CDEA molecules migrate to the surface.

The hydrophilic polar heads attract atmospheric moisture, forming a microscopic conductive layer that dissipates static charges.

Quantitative Data Presentation

The following tables summarize representative data on the antistatic performance of **Coco Diethanolamide** in Low-Density Polyethylene (LDPE) films. This data is illustrative and may vary depending on the specific polymer grade, processing conditions, and environmental factors.

Table 1: Surface Resistivity of LDPE Films with Varying CDEA Concentrations

CDEA Concentration (% w/w)	Surface Resistivity (Ω/sq) at 23°C, 50% RH
0 (Control)	$> 1 \times 10^{13}$
0.5	5×10^{11}
1.0	8×10^{10}
2.0	9×10^9

Table 2: Static Decay Time of LDPE Films with Varying CDEA Concentrations

CDEA Concentration (% w/w)	Static Decay Time (seconds) from $\pm 5000\text{V}$ to 10% cutoff at 23°C, 50% RH
0 (Control)	> 10
0.5	< 2.0
1.0	< 0.5
2.0	< 0.1

Table 3: Triboelectric Charge Generation of LDPE Films with Varying CDEA Concentrations

CDEA Concentration (% w/w)	Peak Voltage (V) after contact and separation with stainless steel
0 (Control)	-2500
0.5	-800
1.0	-300
2.0	-100

Experimental Protocols

Protocol for Incorporation of CDEA into Polymer Films via Masterbatch Melt Blending

This protocol describes the preparation of a CDEA masterbatch and its subsequent use in the extrusion of LDPE films.

Materials and Equipment:

- Low-Density Polyethylene (LDPE) resin (pellets)
- **Coco Diethanolamide (CDEA)**, liquid
- Twin-screw extruder
- High-speed mixer
- Gravimetric feeders
- Film blowing or casting line
- Pelletizer

Procedure:

- Masterbatch Preparation:

1. Pre-dry the LDPE carrier resin to a moisture content of <0.1%.
 2. In a high-speed mixer, blend the LDPE resin with the desired concentration of liquid CDEA (e.g., 20% w/w CDEA). Mix until the CDEA is uniformly absorbed onto the surface of the LDPE pellets.
 3. Feed the mixture into a twin-screw extruder.
 4. Melt and compound the mixture at a temperature profile suitable for LDPE (e.g., 160-190°C).
 5. Extrude the molten blend through a die and cool the strands in a water bath.
 6. Pelletize the cooled strands to obtain the CDEA masterbatch.
- Film Extrusion:
 1. Dry the CDEA masterbatch and the bulk LDPE resin.
 2. Using gravimetric feeders, blend the CDEA masterbatch with the bulk LDPE resin at the desired let-down ratio to achieve the final CDEA concentrations (e.g., 0.5%, 1.0%, 2.0% w/w).
 3. Feed the blend into the extruder of a film blowing or casting line.
 4. Process the polymer blend into a film of the desired thickness under standard operating conditions for LDPE.
 5. Collect and label the film samples for subsequent testing.

Protocol for Surface Resistivity Measurement (Adapted from ASTM D257)

This protocol outlines the procedure for measuring the surface resistivity of the prepared polymer films.

Materials and Equipment:

- High-resistance meter (Megohmmeter)
- Circular electrode assembly (e.g., concentric ring probe)
- Controlled environment chamber ($23 \pm 2^{\circ}\text{C}$, $50 \pm 5\%$ RH)
- Test specimens (e.g., 100 mm x 100 mm film samples)
- Solvent for cleaning (e.g., isopropyl alcohol)
- Lint-free wipes

Procedure:

- Specimen Conditioning:
 1. Clean the film specimens with isopropyl alcohol and a lint-free wipe to remove any surface contaminants.
 2. Condition the specimens in the controlled environment chamber for at least 48 hours prior to testing.
- Measurement:
 1. Place a conditioned film specimen on a clean, insulating surface within the chamber.
 2. Position the concentric ring electrode assembly onto the surface of the film.
 3. Connect the electrodes to the high-resistance meter.
 4. Apply a DC voltage of 500V to the electrodes.
 5. Measure the resistance after an electrification time of 60 seconds.
 6. Calculate the surface resistivity (ρ_s) in ohms per square (Ω/sq) using the following formula:
 $\rho_s = (P/g) \times R$ Where:
 - P = Effective perimeter of the guarded electrode (cm)

- g = Distance between the guarded and guarding electrodes (cm)
- R = Measured resistance (Ω) (Note: For many standard concentric ring probes, the geometric factor P/g is a constant, often 10).

7. Repeat the measurement for at least three different specimens for each CDEA concentration.

Protocol for Static Decay Measurement (Adapted from MIL-STD-3010C, Method 4046)

This protocol measures the ability of the polymer film to dissipate a static charge.

Materials and Equipment:

- Static decay meter with a Faraday cup and charging electrodes
- High-voltage power supply ($\pm 5000V$)
- Controlled environment chamber ($23 \pm 2^\circ C$, $50 \pm 5\%$ RH)
- Test specimens (e.g., 7.6 cm x 12.7 cm film samples)

Procedure:

- Specimen Conditioning:
 1. Condition the film specimens in the controlled environment chamber for at least 48 hours prior to testing.
- Measurement:
 1. Place a conditioned film specimen in the sample holder of the static decay meter.
 2. Charge the specimen to +5000V by applying the voltage to the charging electrodes.
 3. Simultaneously, start a timer and ground the charging electrodes.

4. Measure the time it takes for the charge on the specimen to decay to 10% of its initial value (500V).
5. Record the static decay time in seconds.
6. Repeat the procedure with a charging voltage of -5000V.
7. Perform the test on at least three different specimens for each CDEA concentration.

Protocol for Triboelectric Charge Measurement

This protocol provides a method for assessing the propensity of the polymer film to generate a static charge through contact and separation (triboelectric charging).

Materials and Equipment:

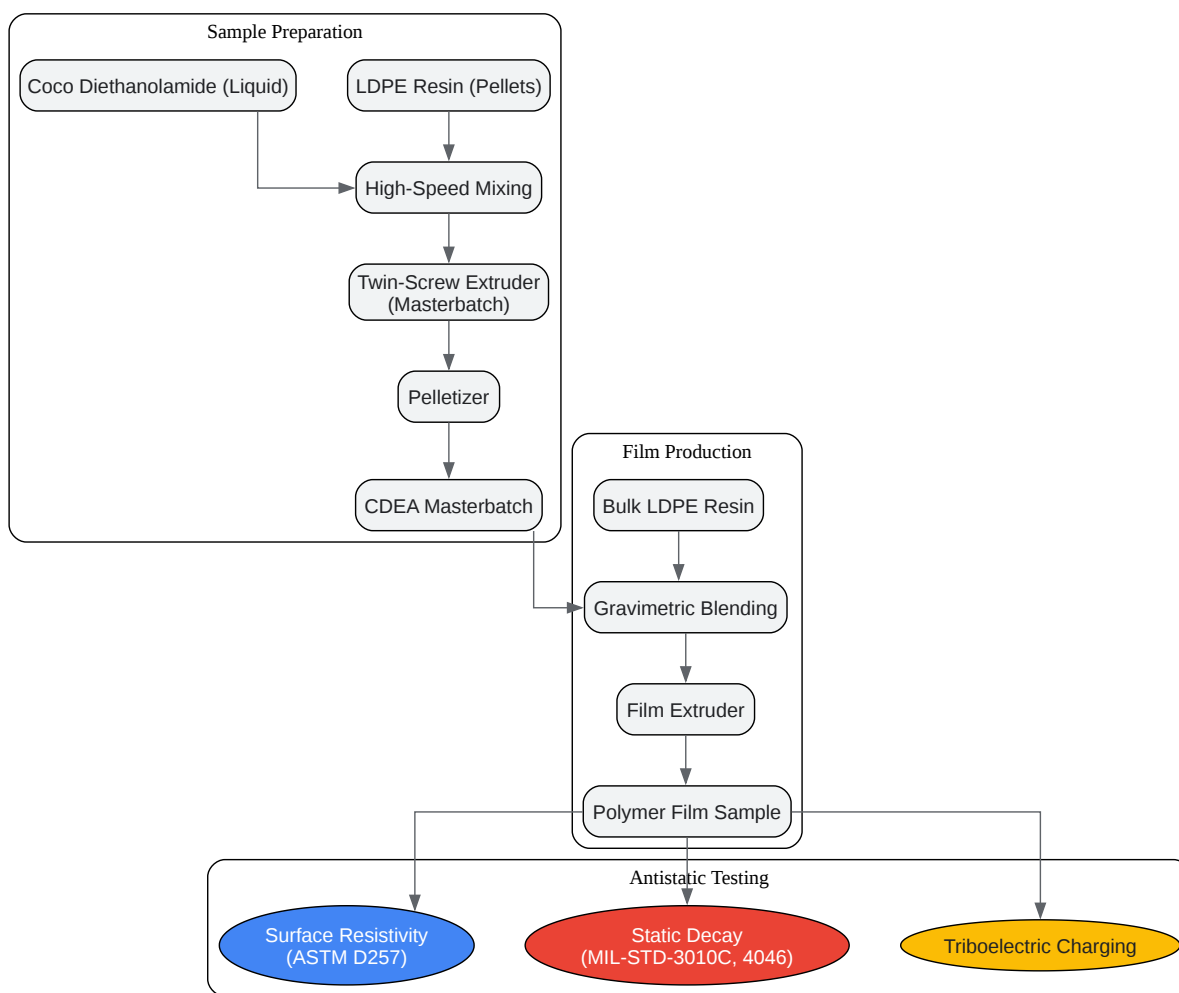
- Non-contacting electrostatic voltmeter with a probe
- Faraday cup connected to an electrometer
- Apparatus for controlled contact and separation (e.g., a rotary or linear stage)
- Reference material (e.g., stainless steel, another polymer)
- Controlled environment chamber ($23 \pm 2^{\circ}\text{C}$, $50 \pm 5\%$ RH)

Procedure:

- Specimen Conditioning:
 1. Condition the film specimens and the reference material in the controlled environment chamber for at least 48 hours.
- Measurement:
 1. Mount a film specimen on a grounded conductive plate.
 2. Bring the reference material into contact with the film surface with a controlled force and for a defined duration.

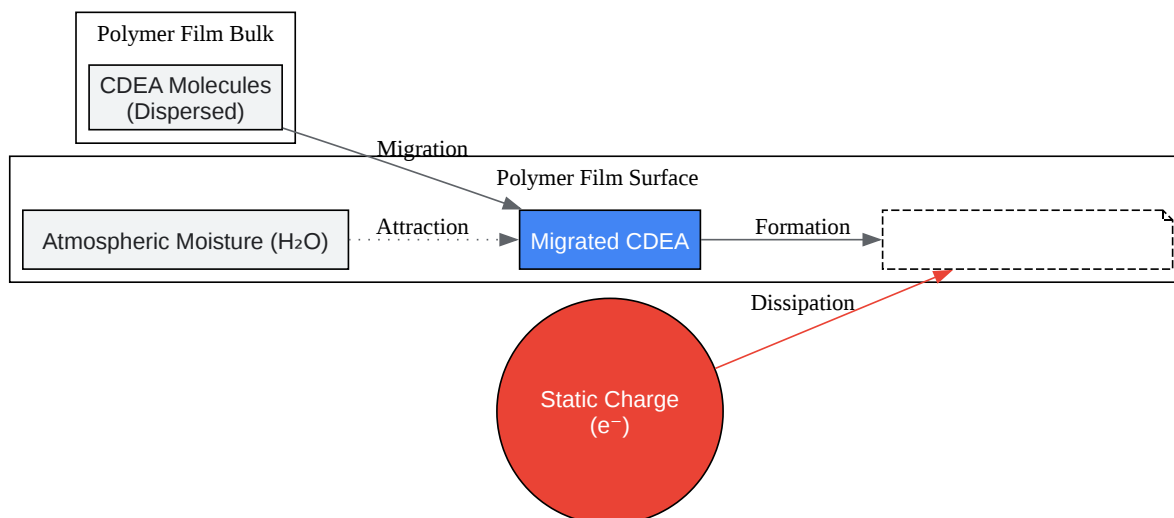
3. Separate the reference material from the film at a controlled speed.
4. Immediately measure the voltage on the surface of the polymer film using the non-contacting electrostatic voltmeter.
5. Alternatively, the charged film can be placed inside a Faraday cup to measure the total charge in Coulombs.
6. Repeat the process for multiple locations on the film and for at least three different specimens for each CDEA concentration.

Visualizations



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Caption: Experimental workflow for preparing and testing polymer films with CDEA.



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Caption: Mechanism of action for CDEA as an internal antistatic agent.

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